

Safeguarding Your Research: Essential Protective Measures for Handling SCR130

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Compound of Interest

Compound Name: SCR130

Cat. No.: B10824893

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For Immediate Implementation: This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **SCR130**. Given the absence of a publicly available, specific Safety Data Sheet (SDS) for **SCR130**, this document is founded on established safety protocols for handling potent, novel chemical compounds and enzyme inhibitors in a laboratory setting.

Understanding the Hazard: What is SCR130?

SCR130 is a research chemical identified as a DNA Ligase IV inhibitor. Its mechanism of action involves disrupting the non-homologous end-joining (NHEJ) DNA repair pathway, which can induce apoptosis (cell death) in cancer cells. While its therapeutic potential is under investigation, its potent biological activity necessitates stringent safety measures to prevent accidental exposure.

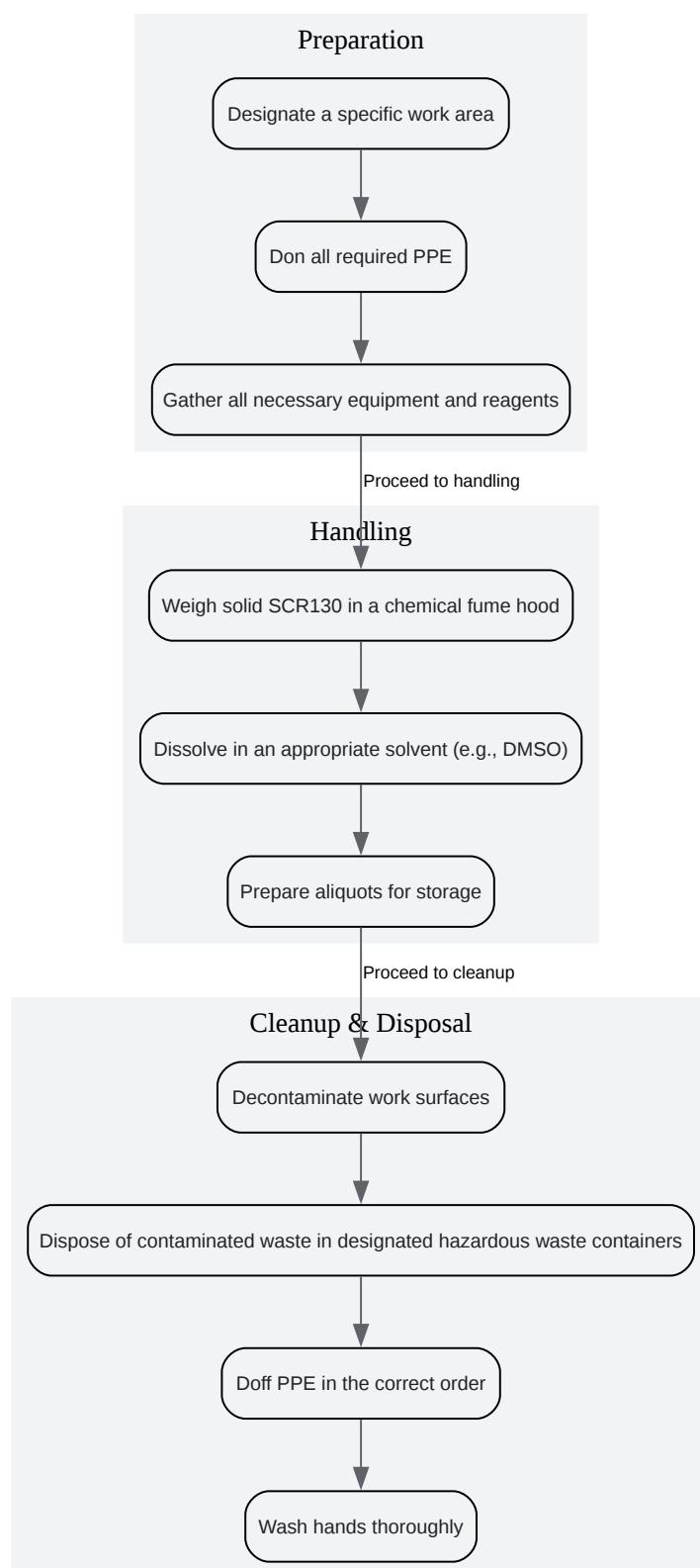
Personal Protective Equipment (PPE): Your First Line of Defense

Adherence to proper PPE protocols is mandatory when handling **SCR130**. The following table summarizes the required equipment.

Equipment	Specification	Purpose
Gloves	Disposable Nitrile Gloves (double-gloving recommended)	Prevents skin contact. Change immediately if contaminated.
Eye Protection	Safety Goggles with side shields or a Face Shield	Protects eyes from splashes of solutions containing SCR130.
Lab Coat	Full-length, cuffed sleeves	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 Respirator or higher	Recommended when handling the solid form of SCR130 to prevent inhalation of fine particles.
Footwear	Closed-toe shoes	Protects feet from spills.

Operational Plan: Safe Handling Workflow

The following workflow diagram outlines the essential steps for safely handling **SCR130**, from preparation to disposal.

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